

"2,6-Dichlorocaproic acid xylidide" physical and chemical characteristics

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Compound of Interest

Compound Name: 2,6-Dichlorocaproic acid xylidide

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Technical Guide: 2,6-Dichlorocaproic Acid Xylidide

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **2,6-Dichlorocaproic acid xylidide**, systematically known as 2,6-Dichloro-N-(2,6-dimethylphenyl)hexanamide. This compound is a synthetic organic molecule of interest in pharmaceutical development, notably as a known impurity of the local anesthetic Levobupivacaine.^[1] Its structure comprises a chlorinated aliphatic acid moiety linked via an amide bond to a substituted aromatic ring. Understanding the properties of this compound is crucial for quality control in drug manufacturing and for researchers exploring the structure-activity relationships of related molecules.

Chemical Identity and Structure

The core structure of **2,6-Dichlorocaproic acid xylidide** features a hexanamide backbone. The aliphatic chain is chlorinated at the 2 and 6 positions, and the amide nitrogen is substituted with a 2,6-dimethylphenyl group.

Caption: General molecular structure of **2,6-Dichlorocaproic acid xylidide**.

Physical and Chemical Characteristics

While specific experimental data for **2,6-Dichlorocaproic acid xylidide** is not extensively available in public literature, some properties have been reported. The compound is a white to off-white solid at room temperature and is expected to be soluble in organic solvents.^[1]

Properties of 2,6-Dichloro-N-(2,6-dimethylphenyl)hexanamide

Property	Value	Source
CAS Number	1037184-07-8	[1][2][3][4][5]
Molecular Formula	C ₁₄ H ₁₉ Cl ₂ NO	[2][4]
Molecular Weight	288.21 g/mol	[2][4][6]
Appearance	White to Off-White Solid	
Purity	>95% (HPLC)	[4]
Storage Temperature	2-8°C	[2][6]

Properties of Precursors

The synthesis of **2,6-Dichlorocaproic acid xylidide** involves the reaction of 2,6-Dichlorocaproic acid and 2,6-Xylidine. The properties of these precursors are well-documented.

Table 2: Physical and Chemical Properties of 2,6-Dichlorocaproic Acid

Property	Value	Source
CAS Number	5077-75-8	
Molecular Formula	C ₆ H ₁₀ Cl ₂ O ₂	
Molecular Weight	185.05 g/mol	
Appearance	Oil	
Solubility	Chloroform (Slightly), Methanol (Slightly)	

Table 3: Physical and Chemical Properties of 2,6-Xylidine

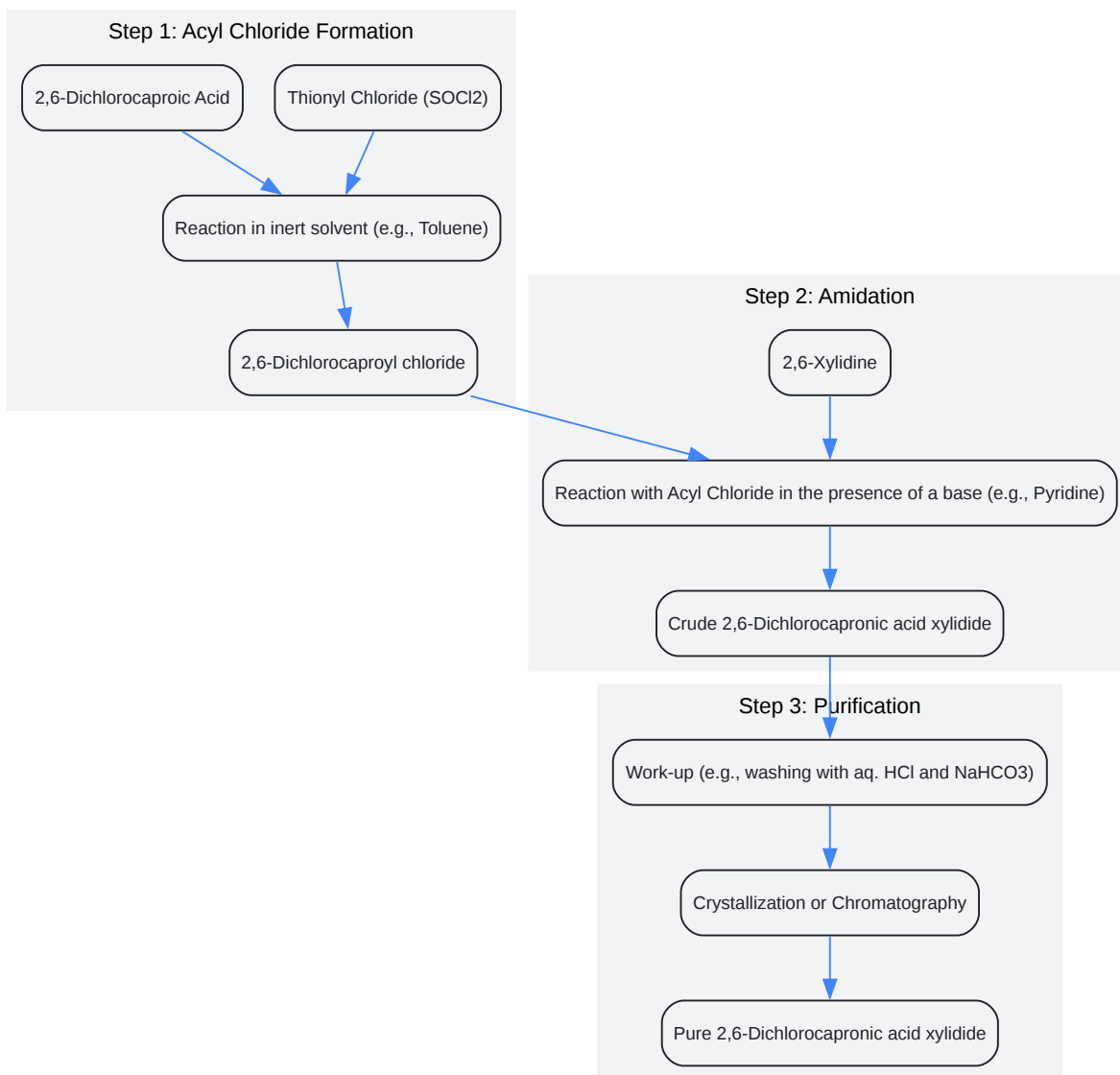
Property	Value	Source
CAS Number	87-62-7	
Molecular Formula	C ₈ H ₁₁ N	
Molecular Weight	121.18 g/mol	
Appearance	Colorless to light yellow liquid	
Density	0.984 g/mL at 25°C	
Purity	≥ 99.5%	

Experimental Protocols

A standard method for the synthesis of **2,6-Dichlorocaproic acid xylidide** is the amidation of 2,6-Dichlorocaproic acid with 2,6-Xylidine. This can be achieved through the formation of an acyl chloride intermediate followed by reaction with the amine.

Proposed Synthesis Workflow

Proposed Synthesis Workflow



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Caption: A generalized workflow for the synthesis of **2,6-Dichlorocapronic acid xylidide**.

Spectroscopic Data

Detailed experimental spectra for **2,6-Dichlorocaproic acid xylidide** are not widely published. However, based on its structure, the following characteristic spectral features can be anticipated:

- ^1H NMR: Signals corresponding to the aromatic protons of the 2,6-dimethylphenyl group, the methyl protons, the methine proton at the α -carbon, and the methylene protons of the hexanoyl chain. The chemical shifts will be influenced by the presence of the chlorine atoms and the amide bond.
- ^{13}C NMR: Resonances for the carbonyl carbon of the amide, the aromatic carbons, the methyl carbons, and the carbons of the aliphatic chain.
- IR Spectroscopy: Characteristic absorption bands for the N-H stretching of the secondary amide, the C=O stretching of the amide (Amide I band), and the N-H bending (Amide II band). C-Cl stretching vibrations would also be present.
- Mass Spectrometry: The molecular ion peak corresponding to the molecular weight of 288.21 g/mol, along with characteristic fragmentation patterns including the loss of chlorine atoms and cleavage of the amide bond.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain regarding the biological activity or associated signaling pathways of **2,6-Dichlorocaproic acid xylidide** itself. Its primary significance lies in being an impurity in the anesthetic Levobupivacaine. However, the 2,6-xylidine moiety is a known structural component in a variety of pharmacologically active compounds, particularly local anesthetics which act by blocking sodium channels. The parent compound, 2,6-xylidine, has been studied for its metabolic pathways and potential genotoxicity.

[\[7\]](#)[\[8\]](#)

Conclusion

2,6-Dichlorocaproic acid xylidide is a compound of importance in the quality control of certain pharmaceuticals. While comprehensive data on its physicochemical properties and biological effects are limited, this guide provides a summary of the available information and a

framework for its synthesis and characterization based on established chemical principles. Further research is warranted to fully elucidate the characteristics and potential biological implications of this molecule.

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